

An In-depth Technical Guide to the Physical Properties of Magnesium Neodecanoate

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Compound of Interest

Compound Name:	Neodecanoic acid, magnesium salt
CAS No.:	57453-97-1
Cat. No.:	B1605020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of magnesium neodecanoate, also referred to as magnesium bis(neodecanoate). The information is compiled from various chemical databases, supplier specifications, and scientific literature to serve as a foundational resource for professionals in research and development.

Core Physical and Chemical Data

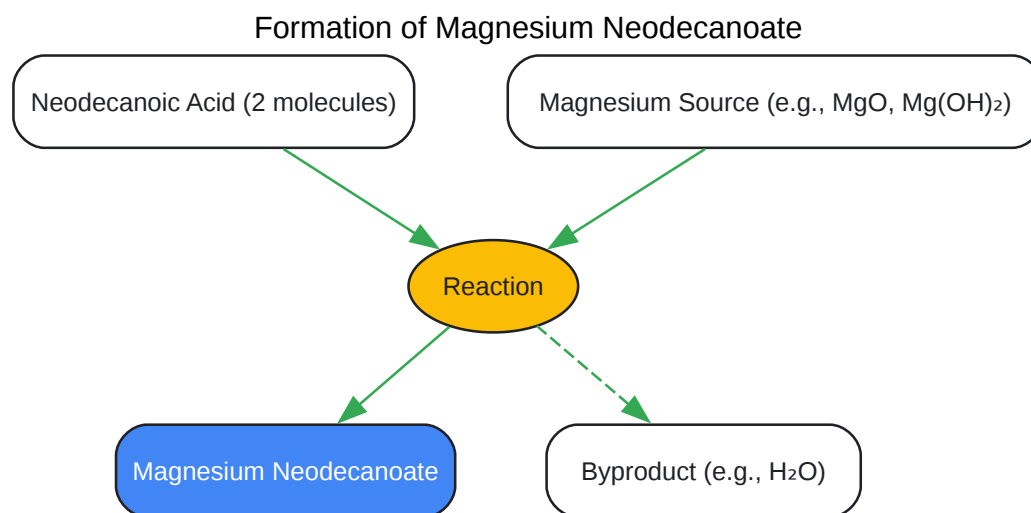
Magnesium neodecanoate is the magnesium salt of neodecanoic acid. Neodecanoic acid itself is a mixture of branched-chain carboxylic acids, which imparts particular physical characteristics to its salt.^[1] The fundamental identifiers and properties of magnesium neodecanoate are summarized below.

Property	Value	Source(s)
Chemical Formula	C ₂₀ H ₃₈ MgO ₄	[2][3]
Molecular Weight	366.82 g/mol	[4][5]
CAS Number	57453-97-1	[1][6]
Appearance	Clear liquid or white-yellowish solid	[7]
Boiling Point	256.2 °C at 760 mmHg	[4]
Flash Point	114.1 °C	[4]
Vapor Pressure	0.00478 mmHg at 25 °C	[4]
Density	1.04 g/cm ³ at 20 °C	[3]
Water Solubility	37.2 g/L at 30 °C	[3]

Note on Physical State: There is conflicting information regarding the physical state of magnesium neodecanoate at ambient temperatures. Some sources describe it as a clear liquid, while studies on similar magnesium soaps (derived from other fatty acids) indicate a solid, powder-like form. This variation may be attributable to the specific isomeric composition of the neodecanoate, the presence of solvents, or the degree of hydration. For instance, one supplier notes its use in a mixture of butyl diglycol and water.[7]

Structural and Chemical Relationships

Magnesium neodecanoate is formed through the reaction of neodecanoic acid with a magnesium source. This acid-base reaction results in the formation of a salt, where two neodecanoate anions are ionically bonded to a single magnesium cation (Mg²⁺).



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Caption: Logical diagram illustrating the synthesis of magnesium neodecanoate from neodecanoic acid and a magnesium source.

Experimental Protocols for Property Determination

While specific experimental details for the cited physical properties of magnesium neodecanoate are not extensively published in the public domain, standardized methodologies are employed for the characterization of such chemical substances. The following outlines the general principles behind the determination of key physical properties.

Melting Point and Boiling Point Determination

Standard methods for determining the melting and boiling points of chemical substances are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

- OECD Guideline 102 (Melting Point): This guideline describes several methods for determining the melting temperature of a substance, including the capillary method, hot stage apparatus, and differential scanning calorimetry (DSC). The capillary method involves

heating a small sample in a capillary tube and observing the temperature range from the onset to the completion of melting.

- OECD Guideline 103 (Boiling Point): This guideline details methods for determining the boiling point of a substance. The ebulliometer method, for instance, involves measuring the boiling temperature of the substance at a given pressure.

Solubility Determination

The solubility of metallic carboxylates can be determined through various analytical techniques.

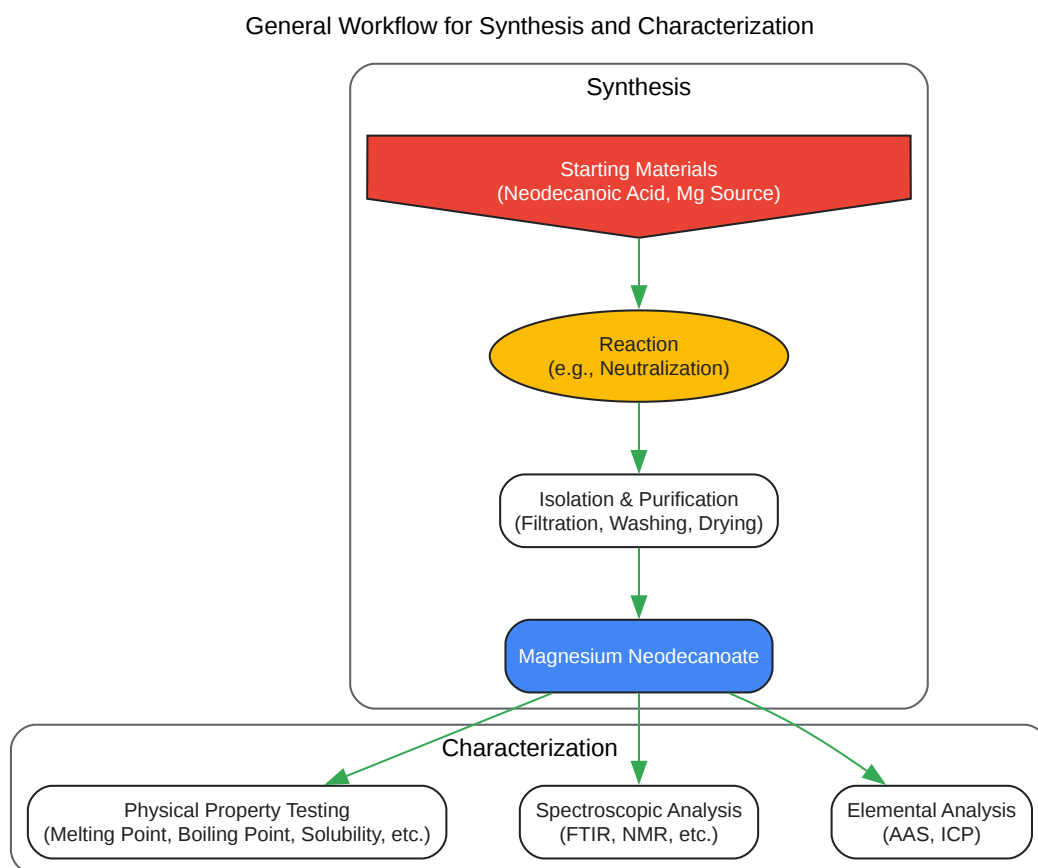
- General Method for Metallic Carboxylates: A common approach involves preparing a saturated solution of the compound in the solvent of interest (e.g., water) at a specific temperature. The solution is then filtered to remove any undissolved solid, and the concentration of the metal ion in the filtrate is determined using techniques such as atomic absorption spectroscopy (AAS) or inductively coupled plasma (ICP) spectroscopy. From this concentration, the solubility of the salt can be calculated.

Synthesis of Magnesium Neodecanoate

The synthesis of magnesium neodecanoate, like other metal carboxylates, can be achieved through several routes. A general laboratory-scale synthesis would involve:

- Neutralization Reaction: Reacting neodecanoic acid with a stoichiometric amount of a magnesium base, such as magnesium hydroxide or magnesium oxide, in a suitable solvent. The reaction mixture is typically heated to ensure completion.
- Precipitation (Metathesis) Reaction: Reacting a water-soluble magnesium salt (e.g., magnesium chloride) with a water-soluble salt of neodecanoic acid (e.g., sodium neodecanoate). The less soluble magnesium neodecanoate will precipitate out of the solution.
- Purification: The resulting magnesium neodecanoate is then isolated, typically by filtration or evaporation of the solvent, and may be further purified by washing with appropriate solvents to remove any unreacted starting materials or byproducts.

The following diagram outlines a general workflow for the synthesis and characterization of magnesium neodecanoate.



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Caption: A generalized experimental workflow for the synthesis and subsequent physical and chemical characterization of magnesium neodecanoate.

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